

Technical Guide: Stability and Storage of 2-Bromobutanoic acid-d6

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Compound of Interest

Compound Name: 2-Bromobutanoic acid-d6

Cat. No.: B12308115

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of the stability and recommended storage conditions for **2-Bromobutanoic acid-d6** (CAS: 1219799-08-2). Maintaining the chemical and isotopic integrity of this compound is critical for its effective use in research and development.

Core Stability Principles

2-Bromobutanoic acid-d6 is a stable isotope-labeled compound, meaning it is not radioactive. The primary principle governing its handling, storage, and stability is that its chemical properties are nearly identical to its unlabeled analogue, 2-Bromobutanoic acid (CAS: 80-58-0). [1] Therefore, safety and handling precautions for the unlabeled compound are directly applicable.

The compound is chemically stable under normal, ambient conditions.[1][2] However, two potential degradation pathways must be considered for long-term storage and experimental use:

- Chemical Decomposition: Degradation due to reaction with incompatible materials, light, or excessive heat.
- Isotopic Exchange: The loss of deuterium atoms and replacement with hydrogen (H-D exchange), which can be catalyzed by moisture or protic solvents, particularly under acidic or

basic conditions.[3][4]

Physicochemical and Hazard Data

Quantitative data for **2-Bromobutanoic acid-d6** is summarized below. This information is primarily derived from the Safety Data Sheet (SDS) for the deuterated compound and its unlabeled counterpart.

Table 1: Physicochemical Properties of **(±)-2-Bromobutanoic acid-d6**

Property	Value	Source
CAS Number	1219799-08-2	[5]
Molecular Formula	C ₄ HD ₆ BrO ₂	
Physical State	Liquid	[5]
Appearance	Colorless to yellow liquid	[5]
Melting Point	4 °C (39 °F)	[5]
Boiling Point	214 - 217 °C (417 - 423 °F)	[5]
Density	1.567 g/mL	[5]
Water Solubility	70 g/L	[5]

| Partition Coefficient| log Pow: 1.42 |[5] |

Table 2: Hazard Identification

Hazard	Description	Source
Acute Oral Toxicity	Harmful if swallowed.	[1][5]
Skin Corrosion	Causes severe skin burns.	[1][5]
Eye Damage	Causes severe eye damage.	[1][5]

| Inhalation | May be harmful if inhaled and may cause respiratory tract irritation. |[5] |

Recommended Storage & Handling Conditions

Adherence to proper storage and handling protocols is the most effective way to ensure the long-term stability and integrity of **2-Bromobutanoic acid-d6**.

Summary of Recommended Conditions:

- Temperature: Store at room temperature.[\[5\]](#) For long-term storage as a solution, -20°C is often recommended.[\[3\]](#)[\[4\]](#)
- Atmosphere: Store in a tightly sealed container.[\[2\]](#) To minimize the risk of moisture absorption and subsequent H-D exchange, storage in a desiccator is advisable.[\[3\]](#) For maximum protection, especially for long-term storage, blanketing the vial with an inert gas like argon or nitrogen is a best practice.[\[4\]](#)
- Light: Protect from light.[\[5\]](#) Storing the compound in amber vials or in a dark location can prevent potential photodegradation.[\[4\]](#)
- Location: Store locked up in a dry, cool, and well-ventilated area designated for corrosive materials.[\[1\]](#)[\[6\]](#) Ensure eyewash stations and safety showers are nearby.[\[6\]](#)
- Handling: Use personal protective equipment (PPE), including chemical-resistant gloves, safety glasses or goggles, and a lab coat.[\[1\]](#)[\[5\]](#) All handling should be performed in a chemical fume hood or an area with appropriate exhaust ventilation to avoid inhalation of vapors.[\[5\]](#)

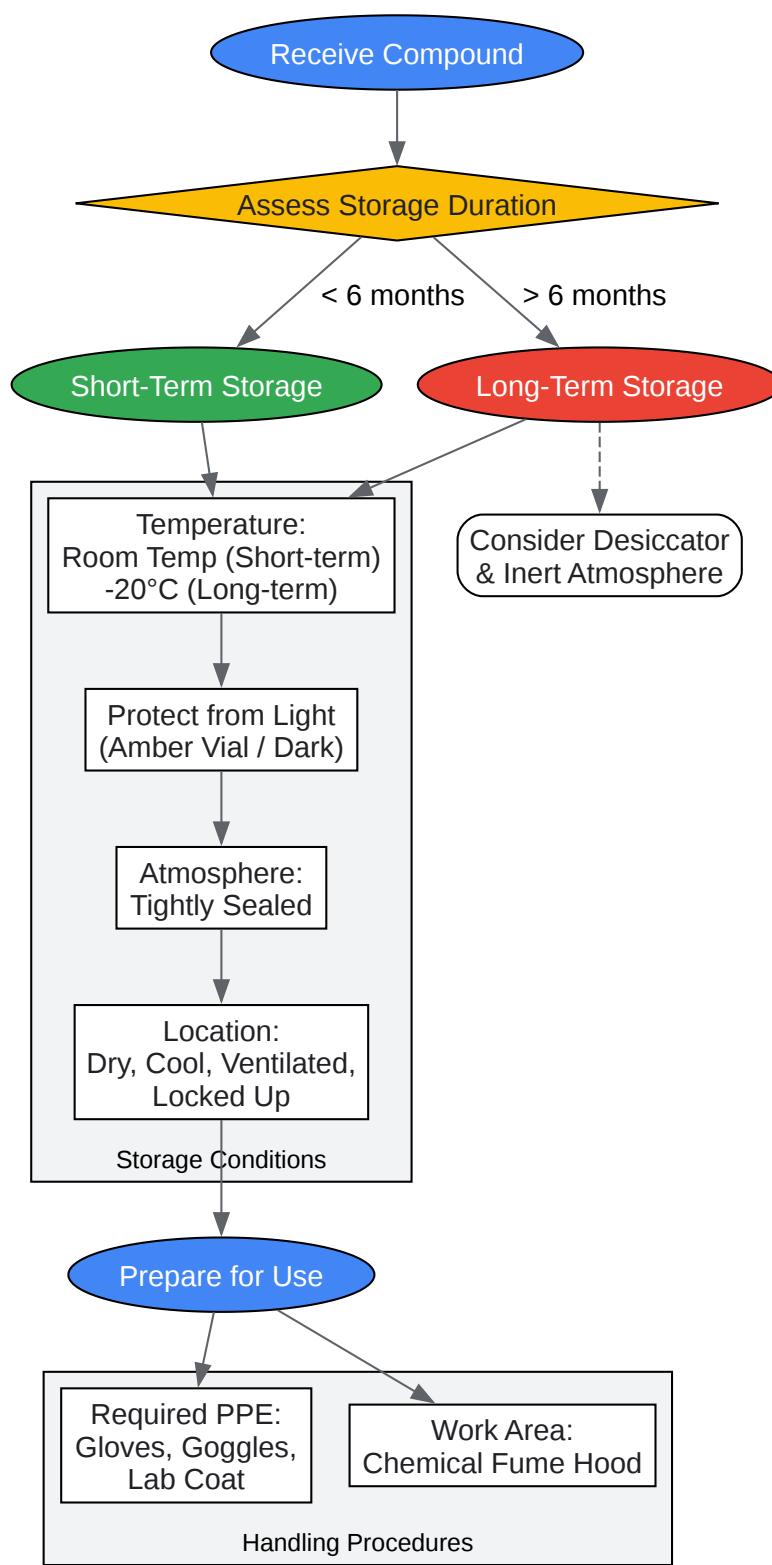


Diagram 1: Storage and Handling Workflow

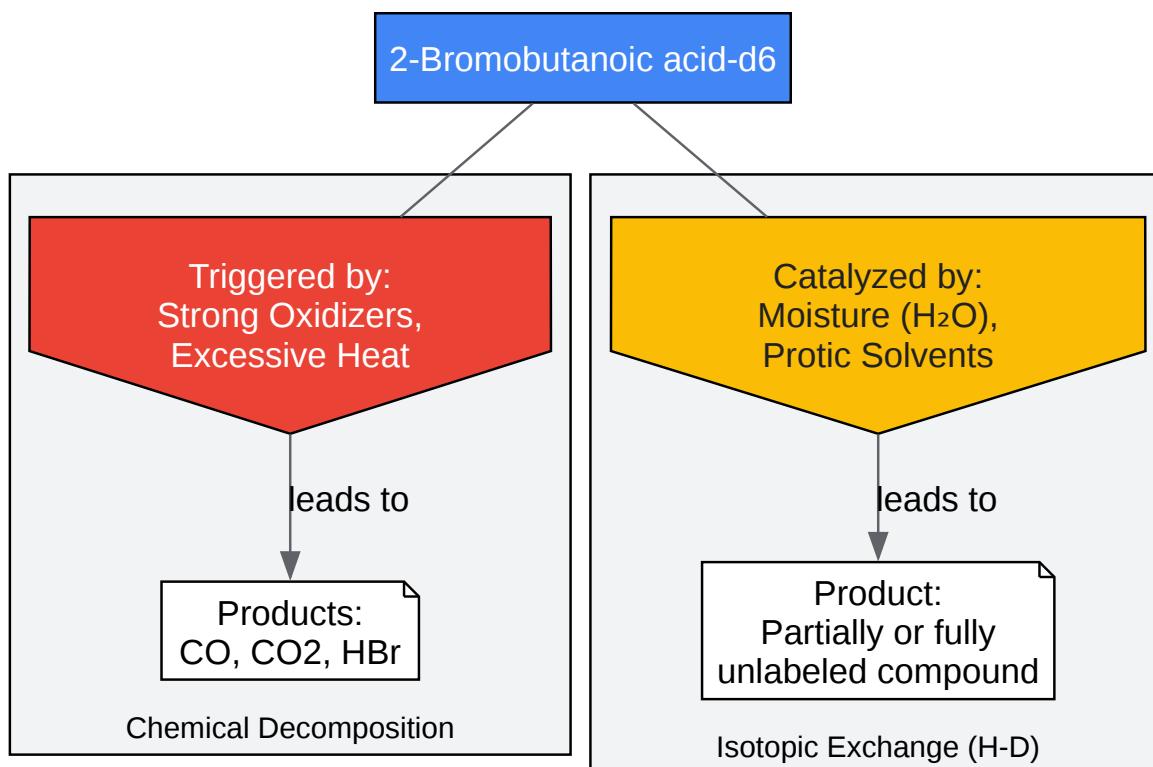


Diagram 2: Potential Degradation Pathways

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